

Comparison of ethyl, propyl, and butyl cyclohexanecarboxylate properties

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Compound of Interest

Compound Name: Ethyl cyclohexanecarboxylate

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A Comparative Analysis of Ethyl, Propyl, and Butyl Cyclohexanecarboxylate for Researchers and Drug Development Professionals

This guide provides a detailed comparison of the physicochemical properties of **ethyl cyclohexanecarboxylate**, propyl cyclohexanecarboxylate, and butyl cyclohexanecarboxylate. This document is intended for researchers, scientists, and professionals in the field of drug development who may use these compounds as intermediates or building blocks in organic synthesis.

Physicochemical Properties

The selection of an appropriate alkyl cyclohexanecarboxylate for a synthetic pathway often depends on its physical properties, such as boiling point, which is critical for purification by distillation, and solubility in various solvents. The following table summarizes the key physicochemical properties of ethyl, propyl, and butyl cyclohexanecarboxylate. As the alkyl chain length increases from ethyl to butyl, trends in molecular weight, boiling point, and density can be observed.

Property	Ethyl Cyclohexanecarboxylate	Propyl Cyclohexanecarboxylate	Butyl Cyclohexanecarboxylate
Molecular Formula	C ₉ H ₁₆ O ₂ [1]	C ₁₀ H ₁₈ O ₂ [2]	C ₁₁ H ₂₀ O ₂ [3]
Molecular Weight	156.22 g/mol [1]	170.25 g/mol [2]	184.27 g/mol [3]
Appearance	Liquid, cheese-like odor[1]	-	-
Boiling Point	196-197 °C at 760 mmHg[4]	215.5 °C at 760 mmHg[5]	~232 °C at 760 mmHg (estimated)[6]
Melting Point	Not applicable	Not applicable	Not applicable
Density	0.966-0.978 g/cm ³ at 20°C[1][4]	~0.961 g/cm ³ [7]	-
Refractive Index	1.447-1.454 at 20°C[1][4]	~1.4486 (estimated) [7]	-
Solubility in Water	Insoluble[1][8]	49.2 mg/L at 25 °C (estimated)[5]	16.03 mg/L at 25 °C (estimated)[6]
Solubility in Organic Solvents	Soluble in fat and miscible in ethanol[1]	Soluble in organic solvents	Soluble in organic solvents

Experimental Protocols

While specific, detailed experimental protocols for the synthesis and characterization of each of these esters are proprietary and vary by manufacturer, a general approach based on standard organic chemistry techniques is outlined below.

General Synthesis: Fischer Esterification

A common method for the synthesis of these esters is the Fischer esterification of cyclohexanecarboxylic acid with the corresponding alcohol (ethanol, propanol, or butanol) in the presence of a strong acid catalyst, such as sulfuric acid.

Materials:

- Cyclohexanecarboxylic acid
- Anhydrous ethanol, propanol, or butanol
- Concentrated sulfuric acid
- Sodium bicarbonate solution (saturated)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate
- Organic solvent for extraction (e.g., diethyl ether)

Procedure:

- A mixture of cyclohexanecarboxylic acid, an excess of the corresponding alcohol, and a catalytic amount of concentrated sulfuric acid is refluxed for several hours.
- After cooling, the excess alcohol is removed under reduced pressure.
- The residue is dissolved in an organic solvent and washed with water, saturated sodium bicarbonate solution, and brine.
- The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is evaporated.
- The crude ester is purified by fractional distillation under reduced pressure.

Characterization

The synthesized esters are typically characterized by spectroscopic methods to confirm their identity and purity.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are used to confirm the structure of the ester, showing characteristic peaks for the cyclohexyl ring protons and carbons, as well as the protons and carbons of the ethyl, propyl, or butyl group.

- **Infrared (IR) Spectroscopy:** IR spectroscopy is used to identify the presence of the ester functional group, which exhibits a strong characteristic C=O stretching vibration at approximately 1730 cm^{-1} .
- **Gas Chromatography-Mass Spectrometry (GC-MS):** GC-MS is employed to determine the purity of the compound and to confirm its molecular weight.

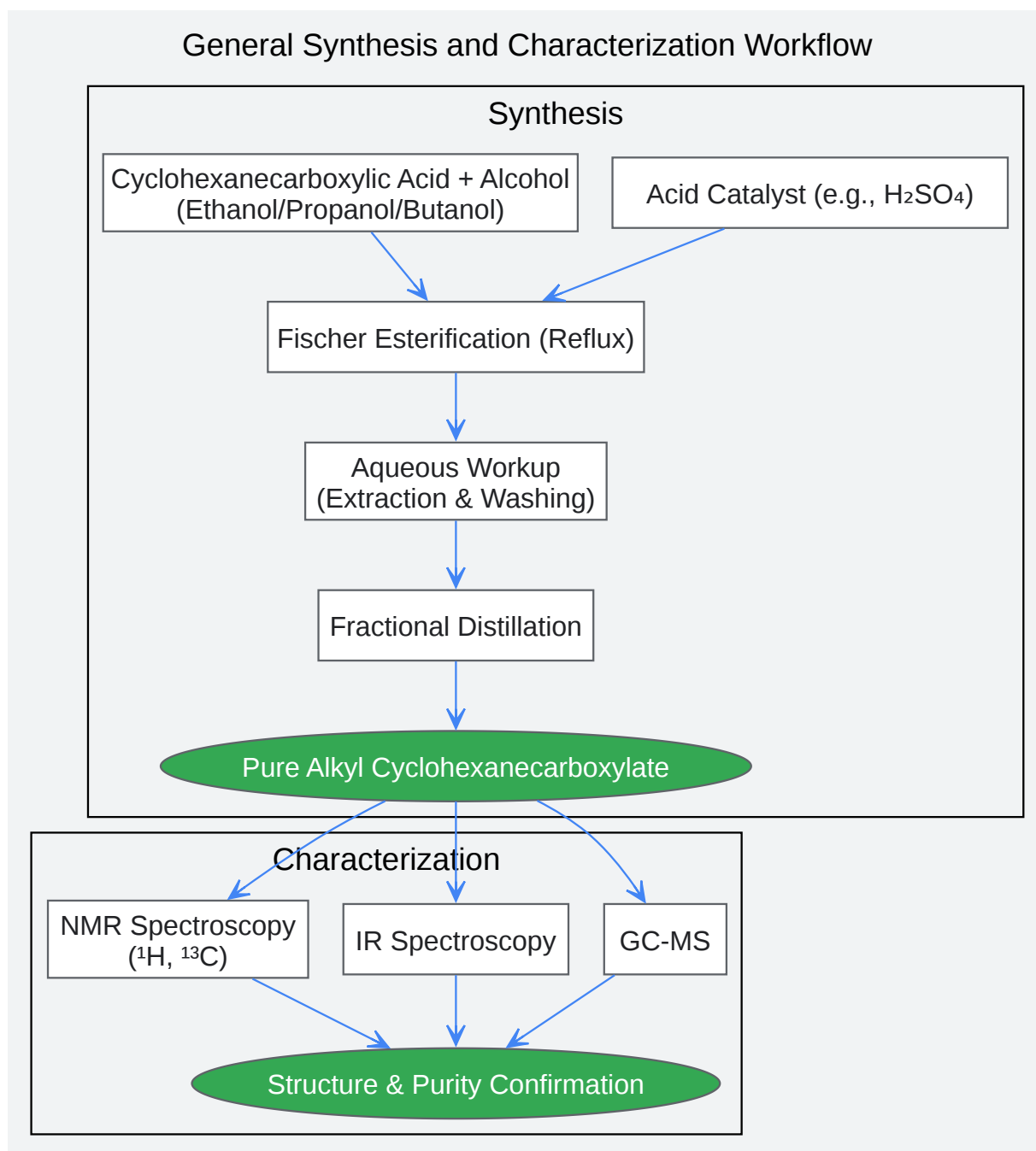
Applications in Drug Development

Ethyl, propyl, and butyl cyclohexanecarboxylate serve as important intermediates in the synthesis of pharmaceuticals and other fine chemicals.[8] Their utility lies in the cyclohexane scaffold, which is a common structural motif in many biologically active molecules. These esters can be modified at the cyclohexane ring or the ester group can be converted to other functional groups to produce a variety of derivatives.

While these specific simple esters are not typically the final active pharmaceutical ingredient (API), they are valuable starting materials. For instance, derivatives of cyclohexanecarboxylic acid have been investigated for their antimicrobial and anti-inflammatory activities.[9] The lipophilicity of the alkyl group can be tailored (ethyl, propyl, butyl) to influence the solubility and pharmacokinetic properties of the final drug candidate.

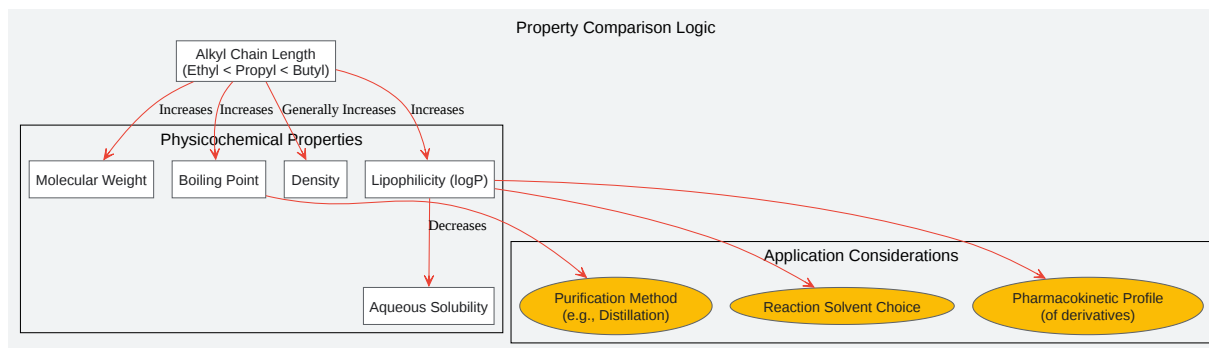
Workflow and Logic Diagrams

The following diagrams, generated using Graphviz, illustrate the general workflow for the synthesis and characterization of alkyl cyclohexanecarboxylates and a logical diagram for property comparison.



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Synthesis and Characterization Workflow



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